

Ac-RLR-AMC: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Ac-RLR-AMC

Cat. No.: B15590514

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For researchers, scientists, and drug development professionals, **Ac-RLR-AMC** (Acetyl-L-Arginyl-L-Leucyl-L-Arginine-7-amino-4-methylcoumarin) is a key fluorogenic substrate for probing the trypsin-like activity of the 26S proteasome. This document provides an in-depth overview of its chemical properties, experimental applications, and the relevant biological pathways.

Core Properties and Specifications

Ac-RLR-AMC is a synthetic peptide composed of three amino acids—arginine, leucine, and arginine—with an N-terminal acetyl group and a C-terminal 7-amino-4-methylcoumarin (AMC) fluorophore. In its intact form, the molecule is non-fluorescent. However, upon cleavage of the amide bond between the C-terminal arginine and the AMC group by the proteasome, the highly fluorescent AMC is released. The resulting fluorescence can be quantified to measure the enzyme's activity.

Chemical and Physical Properties

Property	Value
Synonyms	Ac-Arg-Leu-Arg-AMC, Ac-RLR-AMC, TFA
CAS Number	929903-87-7[1]
Molecular Formula	C ₃₀ H ₄₆ N ₁₀ O ₆
Molecular Weight	642.75 g/mol [2][3]
Appearance	Lyophilized solid
Solubility	Soluble in 5% acetic acid

Spectral Properties

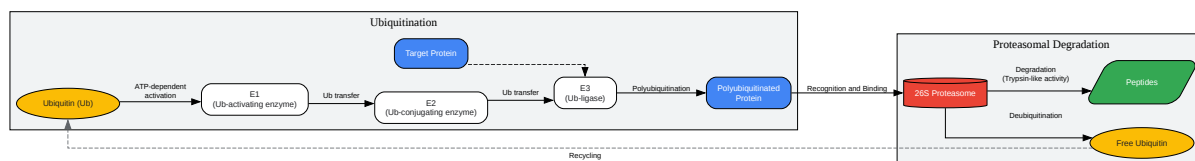
Property	Value
Excitation Maximum (λ _{ex})	380 nm[2][4]
Emission Maximum (λ _{em})	440-460 nm[2][4]

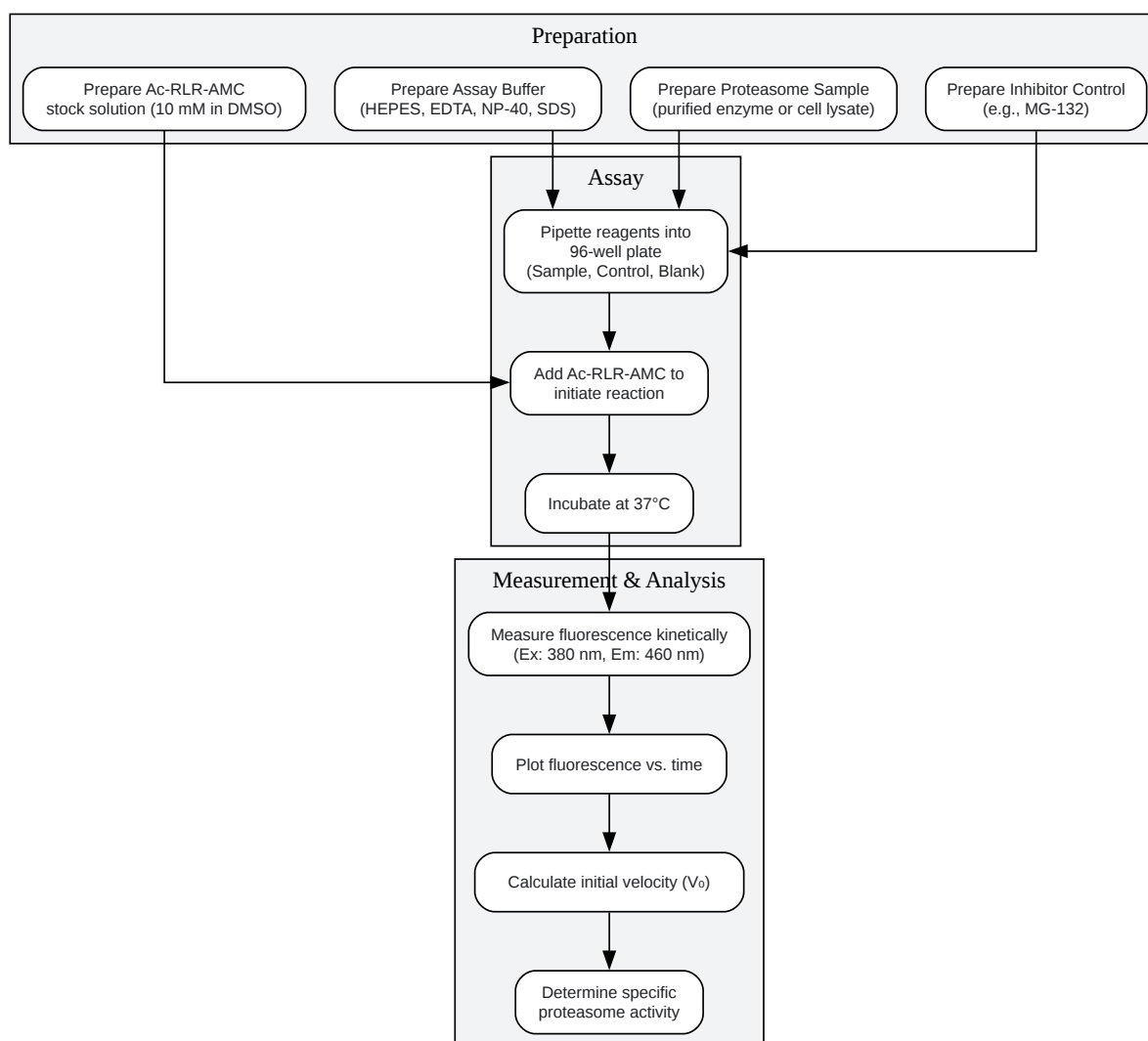
Kinetic Parameters

Property	Value
Enzyme	26S Proteasome
Activity Measured	Trypsin-like
K _m	78 μM

The Ubiquitin-Proteasome System (UPS)

The 26S proteasome is a large, ATP-dependent protease complex responsible for the degradation of ubiquitinated proteins, playing a crucial role in cellular homeostasis. The process, known as the ubiquitin-proteasome pathway, involves two main steps: the tagging of substrate proteins with ubiquitin and the subsequent degradation of the tagged protein by the proteasome. **Ac-RLR-AMC** is a valuable tool for studying the latter step, specifically the proteolytic activity of the 26S proteasome.





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